

Environmental Fate and Degradation of 1-Fluorooctane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Fluorooctane

Cat. No.: B1361355

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the environmental fate and degradation of **1-fluorooctane**. Due to a lack of specific experimental studies on this compound, much of the information regarding its environmental behavior is based on its physicochemical properties and predictive models, drawing parallels with other long-chain fluoroalkanes and per- and polyfluoroalkyl substances (PFAS).

Introduction

1-Fluorooctane is a saturated alkyl fluoride with an eight-carbon chain. Its single fluorine substitution differentiates it from the more widely studied per- and polyfluorinated compounds. Understanding the environmental fate of such monofluorinated alkanes is crucial for assessing their potential persistence, bioaccumulation, and ecotoxicity. This guide synthesizes available data on the physicochemical properties of **1-fluorooctane** and provides a predictive assessment of its environmental behavior, alongside standardized methodologies for its empirical investigation.

Physicochemical Properties

The environmental partitioning and fate of a chemical are largely dictated by its physical and chemical properties. The available data for **1-fluorooctane** are summarized in the table below.

Property	Value	Source
Molecular Formula	C8H17F	-
Molecular Weight	132.22 g/mol	-
Boiling Point	142-146 °C	Experimental
Melting Point	-64 °C	Experimental
Density	0.814 g/mL at 25 °C	Experimental
Vapor Pressure	7.09 mmHg at 25°C	Experimental
Water Solubility	Insoluble	Qualitative
Log P (Octanol-Water Partition Coefficient)	3.31640	Predicted
Refractive Index	1.396 at 20 °C	Experimental

Environmental Fate and Transport

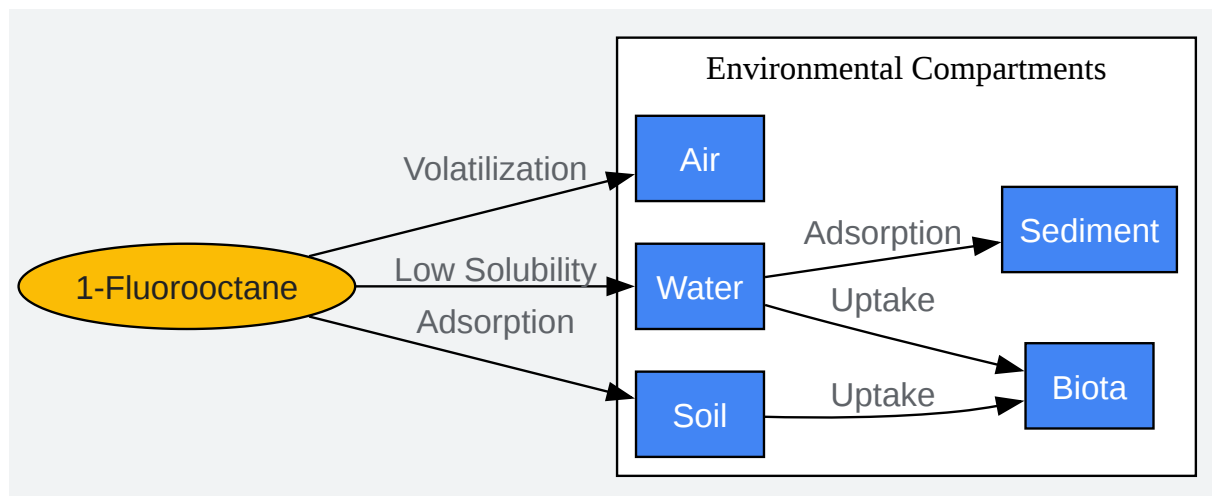
The environmental behavior of **1-fluorooctane** is predicted to be governed by its low water solubility and moderate lipophilicity.

Partitioning

Based on its properties, **1-fluorooctane** released into the environment will likely partition as follows:

- Air: Due to its moderate vapor pressure, **1-fluorooctane** has the potential to volatilize into the atmosphere.
- Water: Its low water solubility suggests that it will not readily dissolve in aquatic environments. A significant portion is expected to partition to suspended solids and sediments.
- Soil and Sediment: The predicted Log P value indicates a tendency to adsorb to organic matter in soil and sediment.

- Biota: The moderate lipophilicity suggests a potential for bioaccumulation in aquatic and terrestrial organisms.



[Click to download full resolution via product page](#)

Environmental partitioning of **1-fluorooctane**.

Degradation Pathways

The carbon-fluorine bond is exceptionally strong, suggesting that **1-fluorooctane** will be resistant to degradation.

Biodegradation

Specific biodegradation studies on **1-fluorooctane** are not readily available. However, the general recalcitrance of fluoroalkanes to microbial degradation suggests that **1-fluorooctane** is likely to be persistent in the environment. The initial step in the biodegradation of haloalkanes is typically the cleavage of the carbon-halogen bond, which is energetically challenging for the C-F bond.

Abiotic Degradation

- Hydrolysis: The C-F bond in aliphatic compounds is generally stable to hydrolysis under environmentally relevant pH conditions (4-9). Therefore, hydrolysis is not expected to be a significant degradation pathway for **1-fluorooctane**.

- Photolysis: **1-Fluorooctane** does not contain any chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm). Therefore, direct photolysis is unlikely. Indirect photolysis mediated by reactive species in the atmosphere or water may occur, but the rates are expected to be very slow.

Bioaccumulation Potential

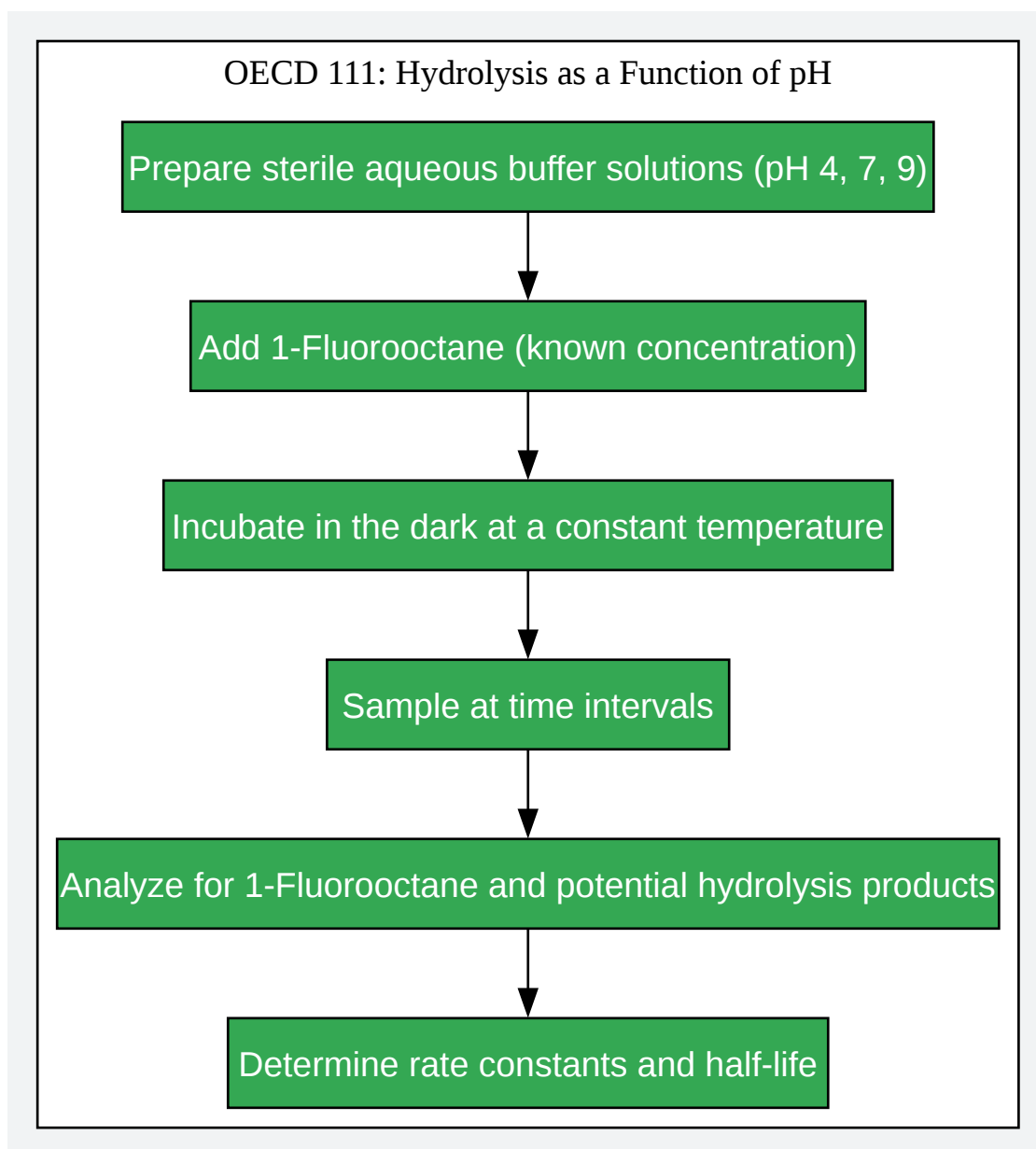
The predicted octanol-water partition coefficient (Log P) of 3.316 suggests a moderate potential for bioaccumulation in organisms. Chemicals with a Log P in this range can accumulate in the fatty tissues of organisms. However, the actual bioaccumulation potential also depends on the rate of metabolism and elimination, which are unknown for **1-fluorooctane**.

Recommended Experimental Protocols

To empirically determine the environmental fate and degradation of **1-fluorooctane**, the following standardized test guidelines are recommended.

Hydrolysis: OECD Test Guideline 111

This guideline details a tiered approach to determine the rate of abiotic hydrolysis as a function of pH.

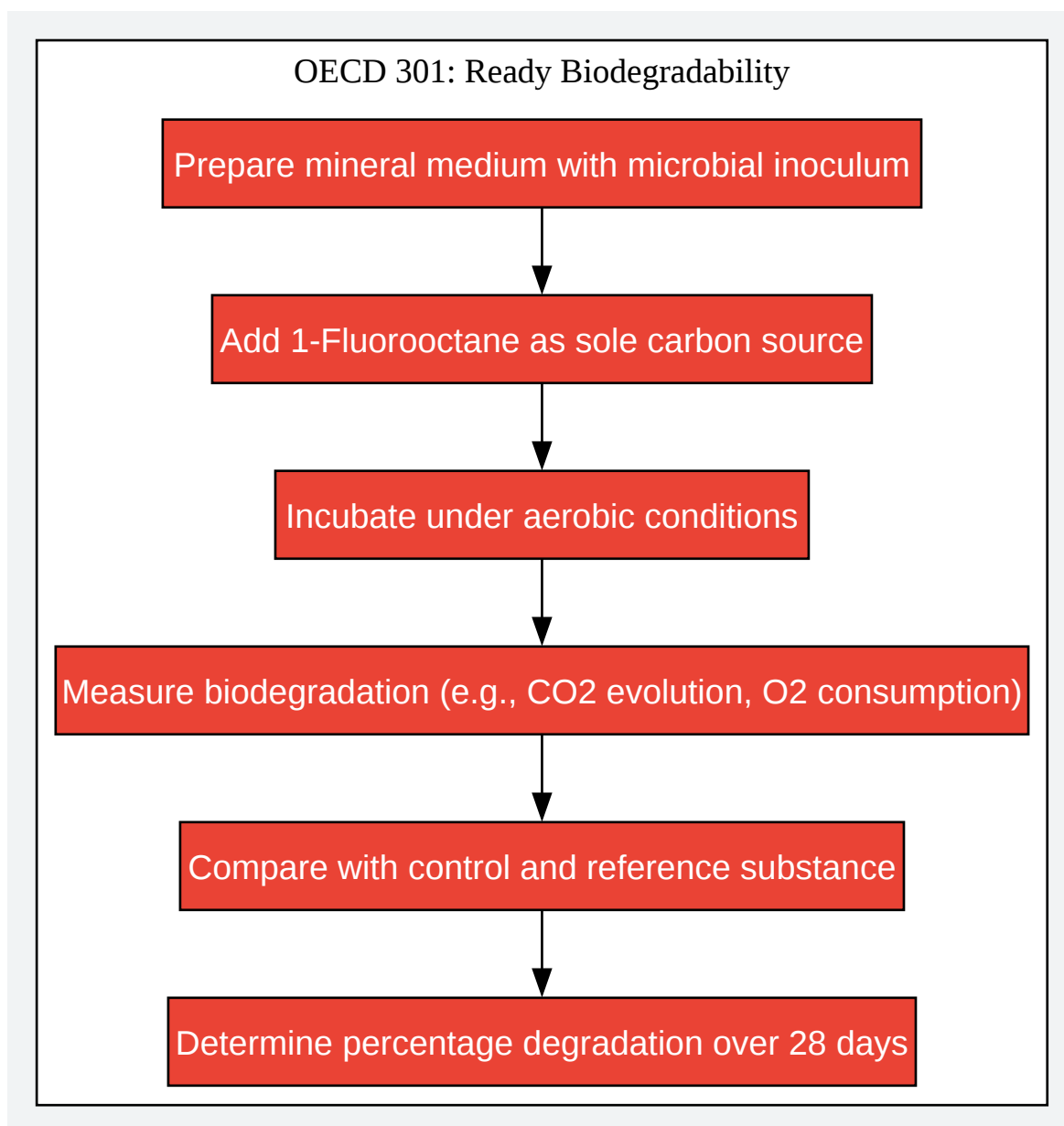


[Click to download full resolution via product page](#)

Workflow for OECD Test Guideline 111.

Biodegradation: OECD Test Guideline 301 (Ready Biodegradability)

A suite of methods (e.g., 301B CO₂ Evolution Test, 301F Manometric Respirometry Test) can be used to assess the ready biodegradability of **1-fluorooctane** in an aerobic aqueous medium.

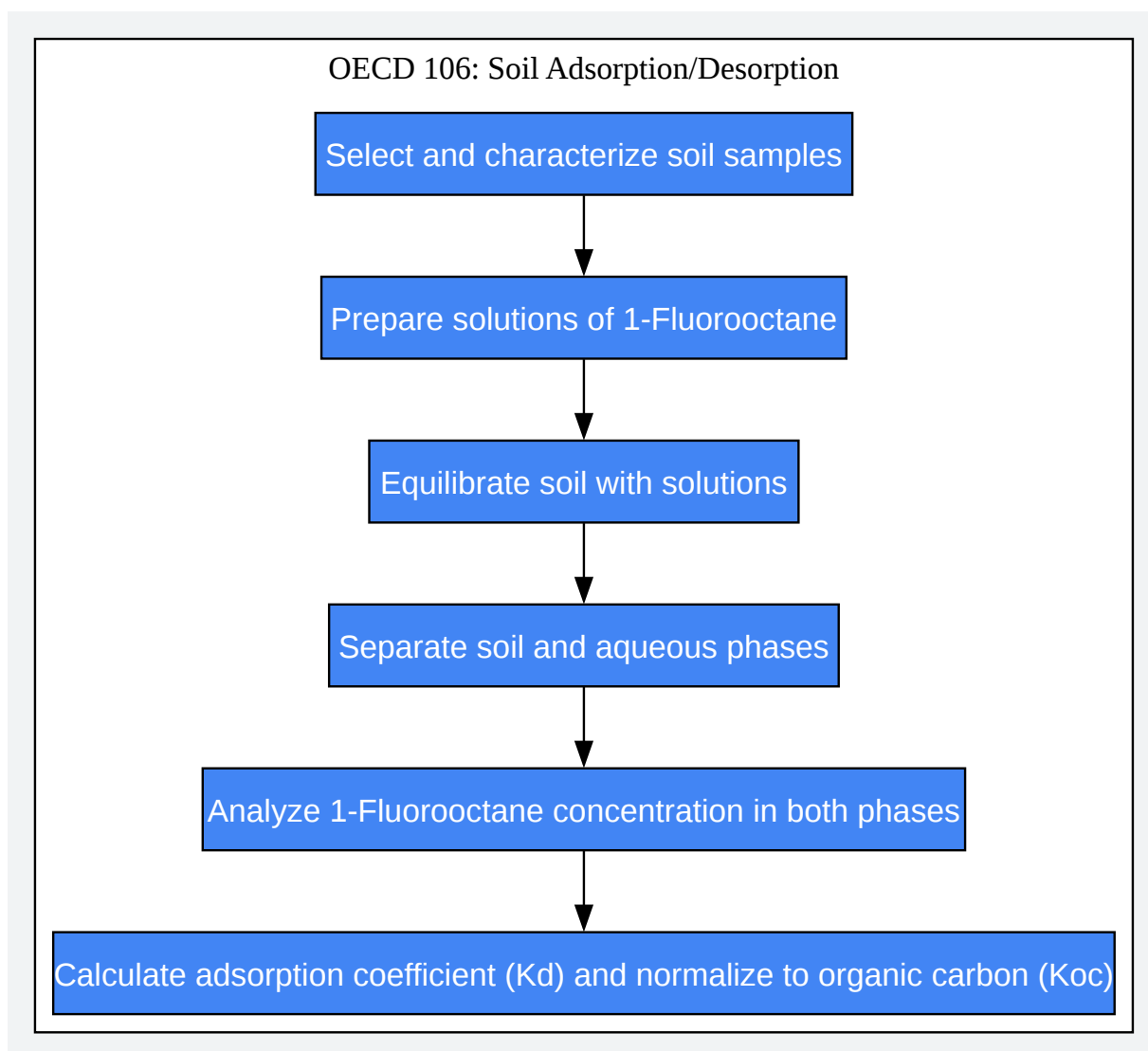


[Click to download full resolution via product page](#)

Workflow for OECD Test Guideline 301.

Soil Adsorption/Desorption: OECD Test Guideline 106

This guideline describes a batch equilibrium method to determine the soil adsorption coefficient (K_{oc}).



[Click to download full resolution via product page](#)

Workflow for OECD Test Guideline 106.

Summary and Future Research

1-Fluorooctane is predicted to be a persistent compound in the environment due to the strength of the carbon-fluorine bond. Its low water solubility and moderate lipophilicity suggest that it will primarily partition to soil, sediment, and potentially biota. While predictive models provide a preliminary understanding of its environmental fate, empirical data from standardized tests are essential for a comprehensive risk assessment. Future research should focus on

conducting biodegradation, hydrolysis, photolysis, and bioaccumulation studies following established OECD guidelines to fill the existing data gaps.

- To cite this document: BenchChem. [Environmental Fate and Degradation of 1-Fluorooctane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361355#environmental-fate-and-degradation-of-1-fluorooctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com